

An In-depth Technical Guide to the Fundamental Properties of Ethyl Cyanoacetate

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Compound of Interest

Compound Name: Ethyl cyanoacetate

Cat. No.: B033245

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Abstract: **Ethyl cyanoacetate** (ECA) is a versatile organic compound featuring both a nitrile and an ester functional group.[1] This colorless liquid, known for its pleasant odor, serves as a critical starting material and intermediate in a multitude of synthetic processes, particularly in the pharmaceutical, agrochemical, and fine chemical industries.[1][2][3] Its unique chemical reactivity, centered around an acidic methylene group, makes it an invaluable building block for the synthesis of complex molecules and heterocyclic compounds.[1] This guide provides a comprehensive overview of the fundamental properties of **ethyl cyanoacetate**, including its physicochemical characteristics, spectroscopic data, reactivity, and detailed experimental protocols for its synthesis and key reactions. Safety and handling procedures are also thoroughly addressed to ensure its proper use in a laboratory and industrial setting.

Chemical and Physical Properties

Ethyl cyanoacetate is a colorless to pale straw-colored liquid.[2][4] It is denser than water and slightly soluble in it.[2][5] It is, however, miscible with alcohol and ether and soluble in aqueous alkali solutions.[6]

Table 1: General and Chemical Properties of **Ethyl Cyanoacetate**

Property	Value	References
IUPAC Name	ethyl 2-cyanoacetate	[2]
Synonyms	Cyanoacetic acid ethyl ester, (Ethoxycarbonyl)acetonitrile	[6]
CAS Number	105-56-6	[2][3]
Molecular Formula	C ₅ H ₇ NO ₂	[2][3]
Molecular Weight	113.11 g/mol	[2]
Appearance	Colorless to light yellow liquid	[2][7]
Odor	Slight, pleasant, aromatic	[2][6][7]

Table 2: Physical Properties of **Ethyl Cyanoacetate**

Property	Value	References
Melting Point	-22.5 °C to -22 °C	[2][6]
Boiling Point	205 °C to 210 °C at 760 mmHg	[2][3]
Density	1.063 - 1.0654 g/cm ³ at 20-25 °C	[2]
Refractive Index (n ²⁰ /D)	1.4175 - 1.418	[2]
Vapor Pressure	1 mmHg at 67.8 °C	
Vapor Density	3.9 (Air = 1)	[2]
Flash Point	110 °C / 230 °F	[7]
Water Solubility	2.0 x 10 ⁴ mg/L at 25 °C	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **ethyl cyanoacetate**. The key spectral features are summarized below.

Table 3: Spectroscopic Data for **Ethyl Cyanoacetate**

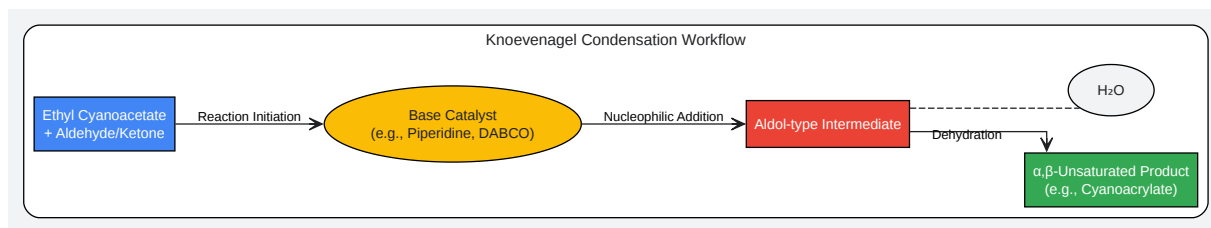
Spectrum Type	Key Peaks / Shifts	References
¹ H NMR	δ 1.41 (t, 3H), 4.36-4.41 (q, 2H), 8.40 (s, 1H) (for a derivative)	[8]
¹³ C NMR	δ 14.2, 62.8, 103.0, 115.5, 162.5 (for a derivative)	
IR (Infrared)	ν (cm ⁻¹): 2982 (C-H), 2220 (C≡N), 1716 (C=O, ester)	[9]
Mass Spec (EI)	Molecular Ion [M] ⁺ : 113.11 m/z	[10]

Reactivity and Synthetic Applications

Ethyl cyanoacetate's synthetic utility stems from its three reactive centers: the nitrile, the ester, and the highly acidic α-methylene group situated between these two electron-withdrawing groups.[1] This unique structure facilitates its participation in a variety of carbon-carbon bond-forming reactions.

Knoevenagel Condensation

The Knoevenagel condensation is a cornerstone reaction involving **ethyl cyanoacetate**. It consists of a nucleophilic addition of the active methylene compound to a carbonyl group of an aldehyde or ketone, followed by a dehydration step to yield a substituted olefin.[1][11] This reaction is widely used to synthesize α-cyanoacrylates and other valuable intermediates.[11]

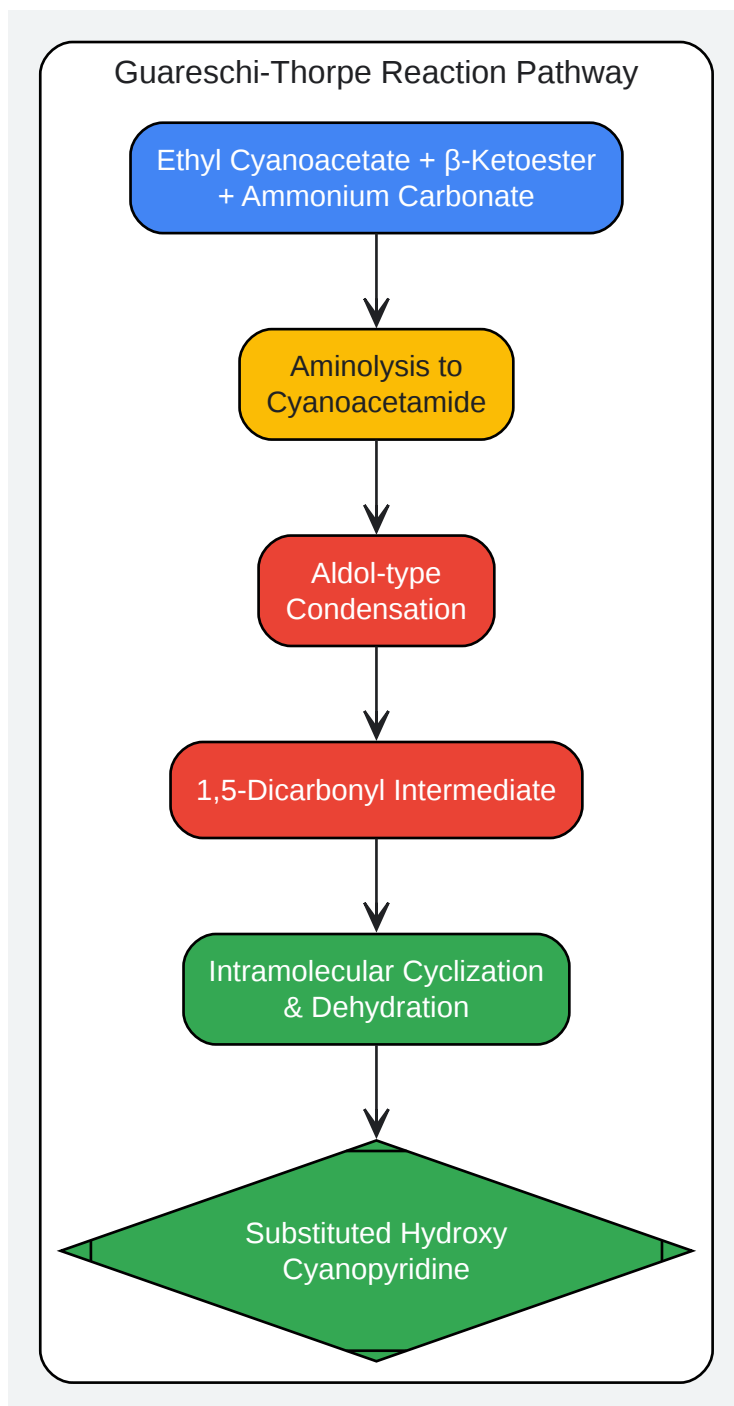


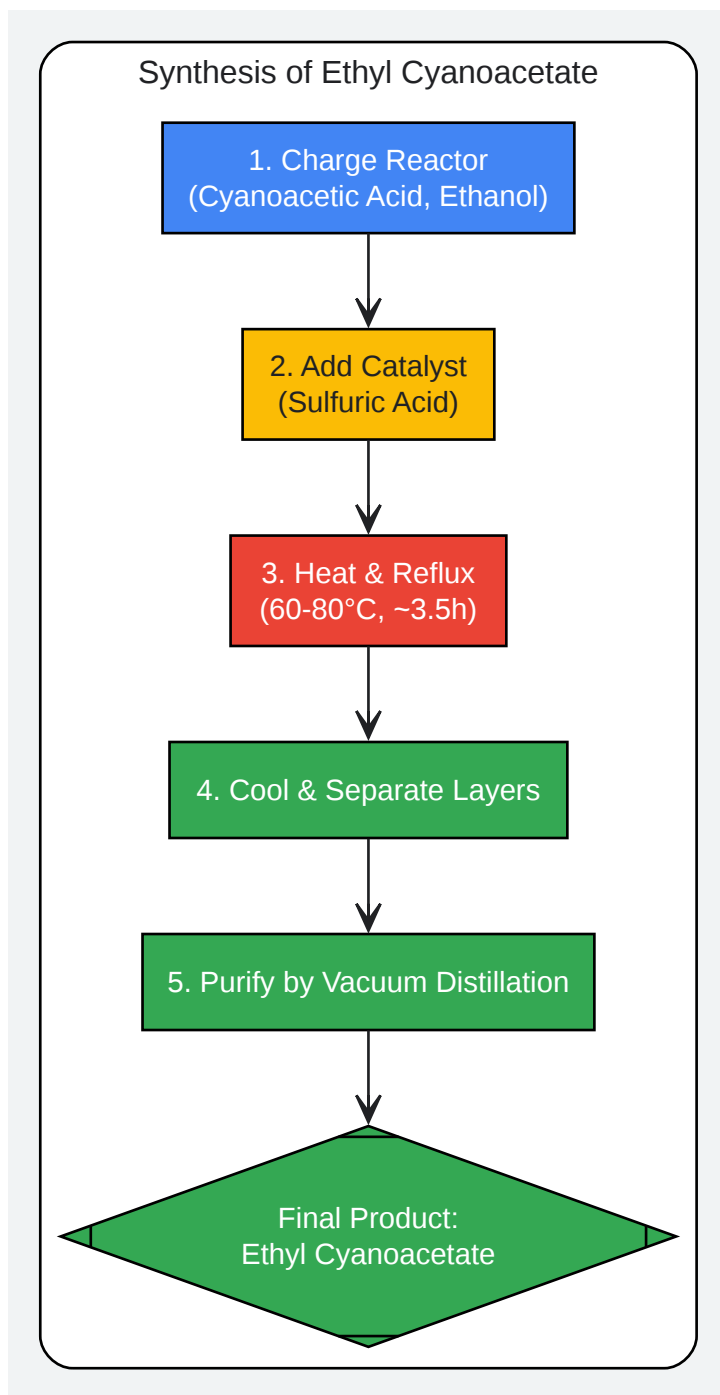
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Caption: Knoevenagel condensation workflow.

Guareschi-Thorpe Synthesis

This reaction provides a pathway to substituted pyridines. In its classic form, it involves the condensation of a cyanoacetic ester with an acetoacetic ester in the presence of ammonia.[12] [13] A more advanced, three-component version reacts a β -dicarbonyl compound, an alkyl cyanoacetate, and an ammonium source (like ammonium carbonate) to form hydroxy-cyanopyridines.[14][15]





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